

Essential Safety and Logistics for Handling (Iodomethyl)cyclobutane

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Compound of Interest

Compound Name: (Iodomethyl)cyclobutane

Cat. No.: B096553

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This document provides immediate, essential safety, handling, and disposal information for **(Iodomethyl)cyclobutane**. The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

(Iodomethyl)cyclobutane is a flammable liquid and vapor that is harmful if swallowed. It can cause skin and serious eye irritation, and may also cause respiratory irritation.[\[1\]](#) Adherence to strict safety protocols is mandatory to minimize risk and ensure a safe laboratory environment.

Key Quantitative Data

A summary of the key physical and chemical properties of **(Iodomethyl)cyclobutane** is provided below.

Property	Value
Molecular Formula	C ₅ H ₉ I [1] [2]
Molecular Weight	196.03 g/mol [1] [2]
CAS Number	16408-62-1 [1] [2]
Physical Form	Liquid [3]
Storage Temperature	Room temperature or refrigerator [2] [3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure. The following PPE is required for handling **(Iodomethyl)cyclobutane**:

Protection Area	Required PPE	Specifications & Best Practices
Eye & Face Protection	Safety goggles with side-shields or a face shield	Must conform to EN 166 (EU) or NIOSH (US) standards. [4]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always check the glove manufacturer's compatibility chart. [5]
Body Protection	Chemical-resistant lab coat	A polyethylene-coated polypropylene gown or a similar non-absorbent material is preferred over standard cloth lab coats. [5]
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge for organic vapors should be used. [4]

Operational Plan: Safe Handling and Disposal

All operations involving **(Iodomethyl)cyclobutane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Experimental Protocol:

- Receiving and Storage:
 - Upon receipt, verify that the container is intact and properly labeled.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[7]
- Store apart from incompatible materials such as strong oxidizing agents and strong bases. [4][7]

- Preparation and Use:
 - Designated Area: All work with this compound should be performed in a designated area within a chemical fume hood.
 - Personal Protective Equipment: Don all required PPE as detailed in the table above before entering the designated handling area.
 - Weighing: If weighing the liquid, perform this task within the fume hood. Use a tared, sealed container for transport.
 - Solution Preparation: When preparing solutions, add the compound slowly to the solvent to avoid splashing.
 - Handling: Use non-sparking tools and explosion-proof equipment.[4] Avoid contact with skin and eyes, and avoid breathing vapors or mists.[4]
- Accidental Release Measures:
 - Small Spills:
 - Remove all sources of ignition.[4]
 - Ensure adequate ventilation.
 - Absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[4]
 - Large Spills:
 - Evacuate personnel to a safe area.[4]

- Prevent further leakage if it is safe to do so.[4]
- Do not allow the chemical to enter drains.[4]
- Contact environmental health and safety personnel for assistance.

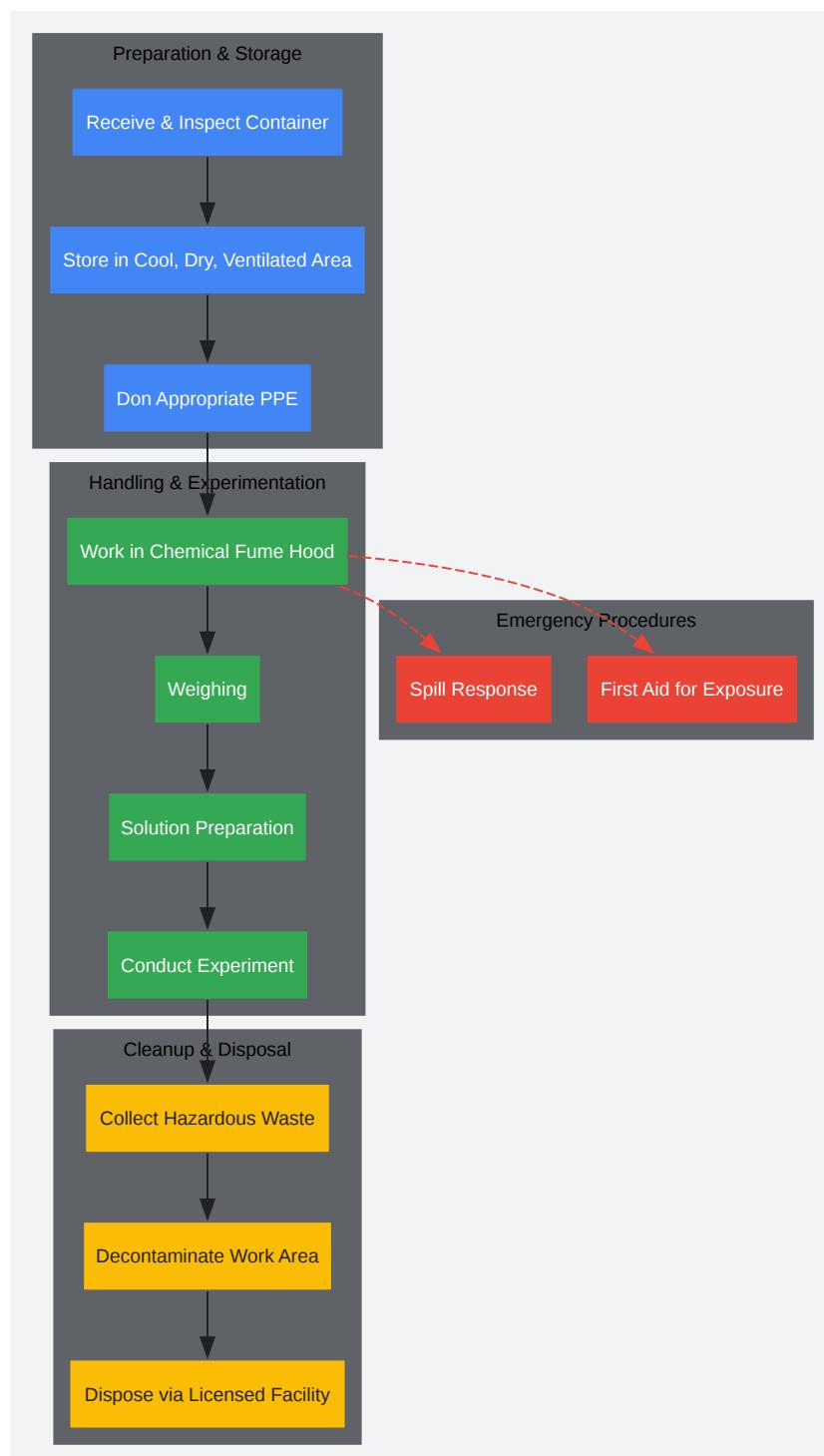
• First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[4]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[4][6]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention or call a poison control center.[4]

• Disposal Plan:

- Waste Collection: Collect all waste materials containing **(Iodomethyl)cyclobutane**, including empty containers, contaminated PPE, and unused solutions, in a designated and clearly labeled hazardous waste container.[4]
- Disposal Method: Dispose of chemical waste in accordance with local, state, and federal environmental regulations. This may involve removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[4]
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[4]

Workflow for Safe Handling of **(Iodomethyl)cyclobutane**



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Caption: A workflow for the safe handling of **(Iodomethyl)cyclobutane** from receipt to disposal.

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References

- 1. (Iodomethyl)cyclobutane | C5H9I | CID 2763052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]
- 3. (Iodomethyl)cyclobutane | 16408-62-1 [sigmaaldrich.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
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